Technical Guide: 2-Bromo-4,6-dimethylphenyl Isocyanate[1]

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Compound of Interest

Compound Name:	*2-Bromo-4,6-dimethylphenyl isocyanate*
CAS No.:	*78831-81-9*
Cat. No.:	*B1598526*

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Executive Summary

2-Bromo-4,6-dimethylphenyl isocyanate (CAS: 78831-81-9) is a highly specialized electrophilic building block used in medicinal chemistry and materials science.[1][2] Unlike its unhindered counterparts (e.g., phenyl isocyanate), this compound features significant steric shielding around the isocyanate (-N=C=O) functionality due to the ortho-bromo and ortho-methyl substituents.

This structural architecture imparts unique chemical stability and selectivity, making it a critical intermediate for synthesizing atropisomeric drugs, sterically congested ureas, and robust polyurethane domains. This guide provides an in-depth analysis of its physicochemical properties, synthetic production via triphosgene, and reactivity profile, tailored for drug development professionals.[2]

Chemical Identity & Physicochemical Profile[1][3][4][5][6][7][8][9][10]

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The distinct reactivity of this molecule is governed by the 2,4,6-substitution pattern. The bulky bromine atom at position 2 and the methyl group at position 6 create a "steric pocket" that retards nucleophilic attack at the isocyanate carbon, requiring specific catalytic activation.

Table 1: Physicochemical Specifications

Property	Data	Note
IUPAC Name	1-Bromo-2-isocyanato-3,5-dimethylbenzene	Systematic nomenclature
CAS Number	78831-81-9	Distinct from 4-bromo isomer (77159-76-3)
Molecular Formula	C_9H_8BrNO	-
Molecular Weight	226.07 g/mol	-
Physical State	Low-melting solid or viscous liquid	Isomer-dependent packing; typically handled as melt/solution
Precursor	2-Bromo-4,6-dimethylaniline (CAS 41825-73-4)	Starting material for synthesis
Reactivity Class	Sterically Hindered Aryl Isocyanate	Reduced electrophilicity vs. Phenyl Isocyanate

Synthetic Routes & Production

While industrial production utilizes phosgene gas, the laboratory-scale synthesis is best achieved using Triphosgene (bis(trichloromethyl) carbonate). This method is safer, providing a stoichiometric source of phosgene in situ without handling the toxic gas directly.

Protocol: Triphosgene-Mediated Synthesis

Objective: Convert 2-Bromo-4,6-dimethylaniline to the isocyanate.[2]

Reagents:

- 2-Bromo-4,6-dimethylaniline (1.0 equiv)

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- Triphosgene (0.35 equiv)
- Triethylamine (2.2 equiv)
- Dichloromethane (DCM) or Toluene (anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve triphosgene in anhydrous DCM at 0°C under an inert atmosphere (N_2 or Ar).
- Addition: Dropwise add a solution of 2-bromo-4,6-dimethylaniline and triethylamine in DCM over 30 minutes. Note: The base scavenges the HCl byproduct.
- Reaction: Allow the mixture to warm to room temperature. For this hindered substrate, reflux (if using Toluene, ~110°C) may be required to drive the reaction to completion (2–4 hours).
- Monitoring: Monitor by IR spectroscopy. Look for the appearance of the strong -N=C=O stretch at ~2270 cm^{-1}.
- Workup: Filter off the triethylamine hydrochloride salt. Concentrate the filtrate under reduced pressure.
- Purification: Vacuum distillation is recommended to isolate the pure isocyanate, as column chromatography may hydrolyze the product back to the amine or urea.

Visualization: Synthesis Workflow

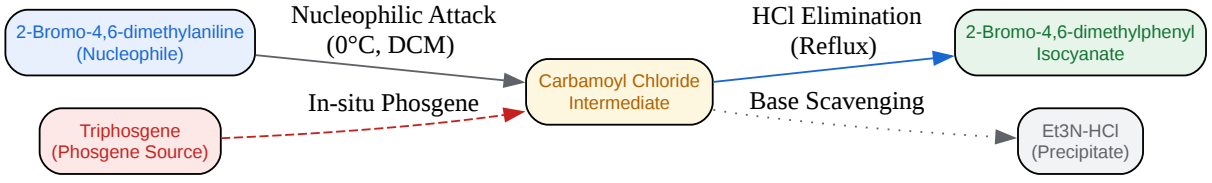

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Figure 1: Step-wise conversion of the aniline precursor to the target isocyanate using the Triphosgene method.

Reactivity & Mechanistic Insights

The core value of **2-Bromo-4,6-dimethylphenyl isocyanate** lies in its modulated reactivity.

The "Ortho Effect" (Steric Hindrance)

In a standard isocyanate, the central carbon is highly electrophilic.[2] However, in this molecule:

- The 2-Bromo group (Van der Waals radius ~1.85 Å) and 6-Methyl group (Van der Waals radius ~2.0 Å) physically block the approach of nucleophiles.
- Consequence: Reaction rates with amines (to form ureas) and alcohols (to form carbamates) are significantly slower than with phenyl isocyanate.
- Strategic Advantage: This allows for selective functionalization. In a molecule with multiple nucleophiles, this isocyanate will preferentially react with the least hindered, most nucleophilic site, avoiding side reactions.

Mechanistic Pathway: Urea Formation

When reacting with a primary amine ($R\text{-}NH_2$):

- Nucleophilic Attack: The amine nitrogen attacks the isocyanate carbon. Rate-limiting step due to sterics.
- Proton Transfer: Rapid transfer of the proton from the amine nitrogen to the isocyanate nitrogen.
- Product: A 1,3-disubstituted urea.

Visualization: Steric Reactivity Map

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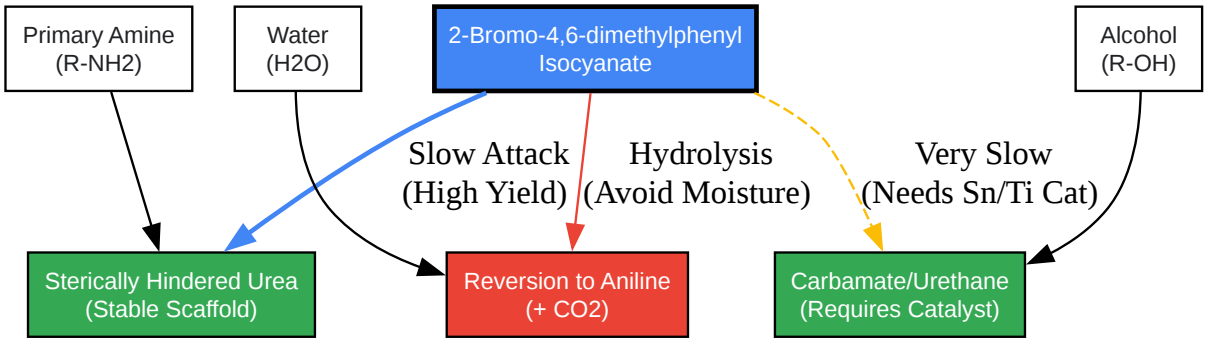

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Figure 2: Reactivity profile highlighting the kinetic stability against alcohols and water compared to amines.[2]

Applications in Drug Development

Atropisomeric Scaffolds

The rotation around the N-Aryl bond in the resulting ureas or carbamates is restricted by the ortho-bromo and methyl groups. This can lead to atropisomerism (axial chirality).

- Application: Designing kinase inhibitors where a specific conformer fits the ATP binding pocket.
- Example: Synthesis of Hsp90 chaperone inhibitors often requires such hindered aniline derivatives to lock the conformation of the pharmacophore [1].

Self-Validating Protocol: Urea Derivatization

To verify the identity of the isocyanate or to synthesize a library compound:

- Dissolve 1.0 mmol of **2-Bromo-4,6-dimethylphenyl isocyanate** in dry THF (5 mL).
- Add 1.1 mmol of a simple amine (e.g., benzylamine).
- Heat to 50°C for 1 hour. (Unsubstituted isocyanates react instantly at RT; this one requires heat).

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- Evaporate solvent.
- Analyze by ^1H NMR. The urea NH protons will appear downfield (typically δ 8.0–9.5 ppm), and the distinct methyl singlets of the 4,6-positions will remain.

Safety & Handling (E-E-A-T)

- Respiratory Sensitizer: Like all isocyanates, this compound is a potent respiratory sensitizer. It must be handled in a fume hood with zero tolerance for aerosolization.
- Moisture Sensitivity: Reacts with atmospheric moisture to release CO_2 and reform the aniline precursor. Store under nitrogen at 2–8°C.
- Quenching: Spills should be neutralized with a solution of 90% water, 8% concentrated ammonia, and 2% detergent.

References

- Synthesis of Bromo Aniline derivatives and an insilico approach against HSP90 chaperone. International Journal of Health Sciences. (2022).[3]
- **2-Bromo-4,6-dimethylphenyl isocyanate** Product Data. Santa Cruz Biotechnology.
- Isocyanates: Fundamentals and Reactivity. PCI Magazine. (2025).
- The Synthesis of Sterically Hindered Amides. CHIMIA.[4][5]

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